

# 1,4-Bis(vinyldimethylsilyl)benzene molecular weight

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## Compound of Interest

Compound Name: 1,4-Bis(vinyldimethylsilyl)benzene

Cat. No.: B1582281

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An In-depth Technical Guide to **1,4-Bis(vinyldimethylsilyl)benzene**

## Introduction

**1,4-Bis(vinyldimethylsilyl)benzene** is an organosilicon compound with significant applications in materials science and the biomedical industry.<sup>[1]</sup> Its unique structure, featuring a central benzene ring functionalized with two vinyldimethylsilyl groups, makes it a versatile building block for the synthesis of polymers and other complex molecules. This guide provides a comprehensive overview of its chemical properties, synthesis protocols, and potential applications, particularly for researchers and professionals in drug development.

## Core Properties

The fundamental properties of **1,4-Bis(vinyldimethylsilyl)benzene** are summarized in the table below, offering a clear comparison of its key quantitative data.

Property	Value
Molecular Weight	246.49 g/mol [2]
Molecular Formula	C14H22Si2[2]
CAS Number	4519-17-9[1][2]
IUPAC Name	ethenyl-[4-[ethenyl(dimethyl)silyl]phenyl]-dimethylsilane[2]
Physical Form	Liquid
Purity	98%

## Molecular Structure

The molecular structure of **1,4-Bis(vinyldimethylsilyl)benzene** is a key determinant of its chemical reactivity and physical properties. The presence of vinyl groups allows for polymerization and other addition reactions, while the silicon-carbon bonds offer thermal stability.

Caption: 2D structure of **1,4-Bis(vinyldimethylsilyl)benzene**.

## Experimental Protocols

### Synthesis of 1,4-Bis(vinyldimethylsilyl)benzene

A common method for the synthesis of **1,4-Bis(vinyldimethylsilyl)benzene** involves a Grignard reaction with dimethyl vinyl chlorosilane and 1,4-dibromobenzene.[1]

Materials:

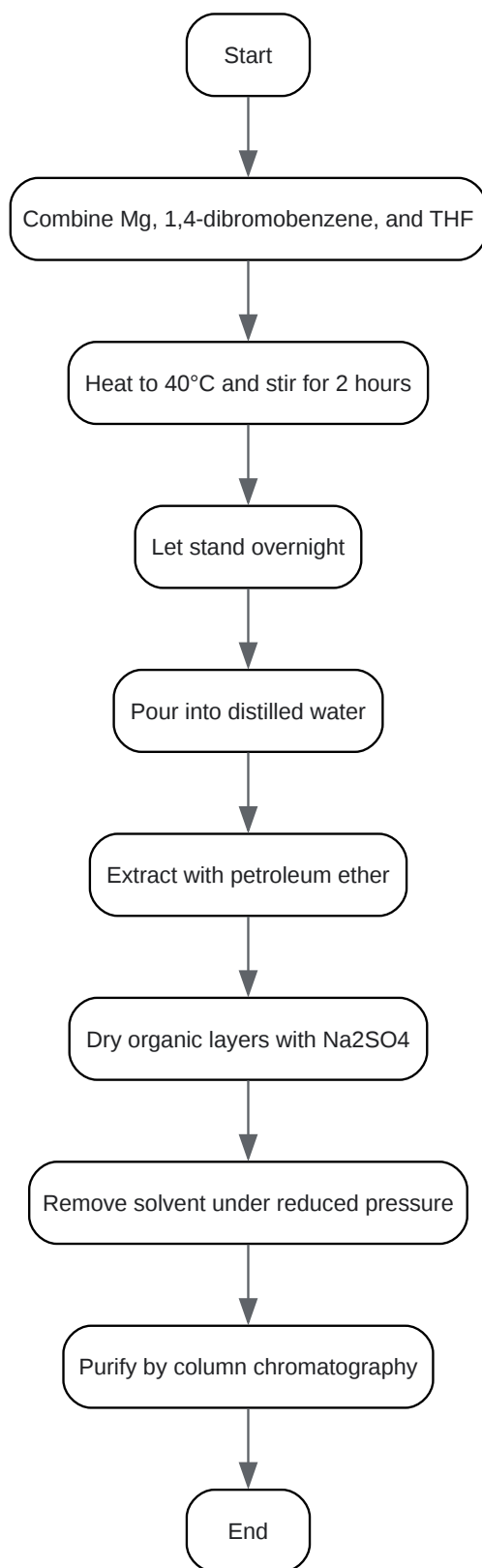
- Magnesium (1.28 g, 52.5 mmol)
- 1,4-dibromobenzene (6.59 g, 25 mmol)
- Freshly distilled tetrahydrofuran (THF) (20 mL)
- Dimethyl vinyl chlorosilane

- Petroleum ether
- Anhydrous sodium sulfate
- Distilled water

Procedure:

- Add magnesium to a dry flask.
- Slowly add a solution of 1,4-dibromobenzene in THF dropwise over 2 hours.
- Heat the reaction mixture to 40°C and stir for 2 hours.
- After the reaction is complete, let the mixture stand overnight.
- Pour the mixture into distilled water.
- Extract the aqueous phase with petroleum ether (3 x 30 mL).
- Combine the organic layers and dry with anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the residue by column chromatography using petroleum ether as the eluent to obtain the final product.<sup>[1]</sup>

The following diagram illustrates the workflow for the synthesis of **1,4-Bis(vinyldimethylsilyl)benzene**.



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Caption: Synthesis workflow for **1,4-Bis(vinyldimethylsilyl)benzene**.

# Applications in Drug Development and Materials Science

**1,4-Bis(vinyldimethylsilyl)benzene** is a significant compound in the biomedical field, where it is used in the synthesis of various drugs.[1] Its unique chemical structure is instrumental in the development of medications for a range of diseases.[1]

In the realm of materials science, this compound serves as a versatile building block. The vinyl groups are reactive sites for polymerization, leading to the formation of silicon-containing polymers with desirable properties such as thermal stability and hydrophobicity. These characteristics make them suitable for applications in electronics, aerospace, and personal care products. The development of organic electronic materials has further highlighted the importance of silicon-containing organic compounds like **1,4-bis(vinyldimethylsilyl)benzene**. [3]

## Safety and Hazards

**1,4-Bis(vinyldimethylsilyl)benzene** is classified as an irritant and is known to cause serious eye irritation.[2] Appropriate personal protective equipment, including safety goggles and gloves, should be worn when handling this chemical. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS).

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## References

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